

A Comprehensive Technical Guide to the Safe Handling and Use of 1-Iodopropane

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Compound of Interest

Compound Name: 1-Iodopropane

Cat. No.: B042940

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth guide to the safe handling, storage, and use of **1-Iodopropane** (n-propyl iodide), a common alkylating agent in organic synthesis. Due to its hazardous properties, a thorough understanding of safety protocols is critical for all personnel working with this chemical.

Chemical and Physical Properties

1-Iodopropane is a colorless to yellow liquid that is denser than water and has moderate volatility.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value
CAS Number	107-08-4[3]
Molecular Formula	C3H7I[4]
Molecular Weight	169.99 g/mol [5]
Appearance	Colorless to yellowish liquid[1][5]
Boiling Point	101-102°C[1]
Density	1.743 g/mL at 25°C[1]
Vapor Pressure	43.1 mmHg[5]
Flash Point	37.8 - 93.3 °C (100 - 200 °F)[6]

Hazard Identification and Classification

1-Iodopropane is classified as a hazardous chemical. It is a flammable liquid and vapor, harmful if inhaled or swallowed, and causes skin and serious eye irritation.[3][4][5] It may also cause respiratory irritation.[5][7]

Hazard Class	GHS Classification
Pictograms	
Signal Word	Warning[5][7]
Hazard Statements	H226: Flammable liquid and vapor.[5] H302/H332: Harmful if swallowed or if inhaled. [5] H315: Causes skin irritation.[5] H319: Causes serious eye irritation.[5] H335: May cause respiratory irritation.[5] H412: Harmful to aquatic life with long lasting effects.[6][8]
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3][9] P261: Avoid breathing vapors/spray.[6][9] P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][10] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][9] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][9] P403+P233: Store in a well-ventilated place. Keep container tightly closed.[6][9]

Toxicology and Health Effects

Exposure to **1-Iodopropane** can cause a range of adverse health effects. Symptoms of overexposure may include a burning sensation, coughing, shortness of breath, headache, nausea, and vomiting.[4]

Route of Exposure	Organism	Toxicity Value
Oral	Mouse	LD50: > 1,800 mg/kg[8]
Inhalation	Rat	LD50: 73,000 mg/m ³ /30-min[6]

Long-term Exposure: **1-Iodopropane** is suspected of causing genetic defects and cancer.[8]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

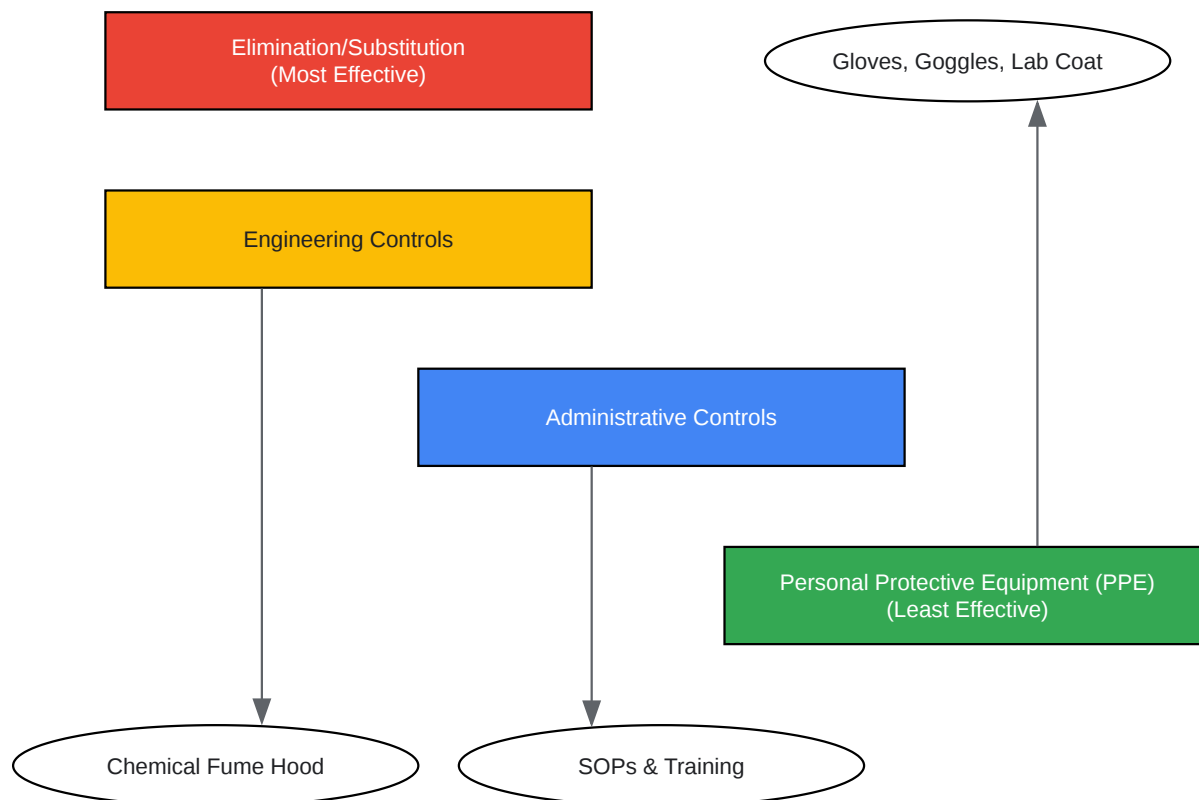
- Always work in a well-ventilated area, preferably within a chemical fume hood.[6][11]
- Avoid contact with skin and eyes and avoid inhaling vapors.[4][9]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[3][4][9]
- All equipment used when handling the product must be grounded.[12]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[3][7][9]
- Keep containers tightly closed.[6][7]
- Protect from direct sunlight as the material is light-sensitive and can discolor.[1][6][7] It can be stabilized with a copper chip or silver wool.[2][7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3][12]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-Iodopropane**. The hierarchy of controls should always be considered, with PPE as the final line of defense.



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Caption: Hierarchy of safety controls for handling hazardous chemicals.

- Eye/Face Protection: Wear chemical safety glasses with side shields or a face shield.[4][7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat. Flame-retardant antistatic protective clothing is recommended.[4][6][10]
- Respiratory Protection: If engineering controls are insufficient, use a full-face respirator with appropriate cartridges (e.g., type ABEK) or a supplied-air respirator.[4]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][4][9]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3][4][6] Seek medical attention.[4]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, including under the eyelids.[3][4] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Specific Hazards: The vapors are heavier than air and can form explosive mixtures with air. [5][6][12] Containers may explode when heated.[5][12] Hazardous combustion products include carbon oxides and hydrogen iodide.[4][6]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[4][6][7]

Experimental Protocols

Protocol 1: Accidental Spill Cleanup Methodology

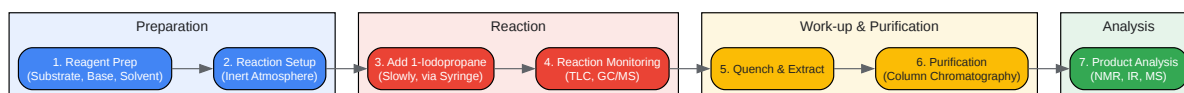
This protocol outlines the steps for managing a small-scale spill of **1-Iodopropane** in a laboratory setting.

- Evacuate and Isolate: Immediately alert personnel in the area and evacuate the immediate vicinity. Isolate the spill area.[4][12]
- Ventilate: Ensure the area is well-ventilated, using fume hoods to draw vapors away.

- Eliminate Ignition Sources: Remove all sources of ignition (sparks, flames, hot surfaces) from the area.[4][9][12]
- Don PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, eye protection, and a lab coat.[4][7]
- Contain Spill: Prevent further leakage if it is safe to do so.[4] Use an inert, non-combustible absorbent material like vermiculite, dry sand, or earth to contain the spill.[7] Do not use combustible materials like sawdust.[7]
- Absorb and Collect: Carefully absorb the spilled material. Collect the material and place it into a suitable, closed container for chemical waste disposal.[6][7]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Dispose of Waste: Dispose of the container with the absorbed material as hazardous waste according to local, state, and federal regulations.[9]

Protocol 2: General Workflow for a Nucleophilic Substitution Reaction

This diagram illustrates a typical experimental workflow for a reaction involving **1-Iodopropane** as an alkylating agent.



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Caption: General workflow for a synthetic reaction using **1-Iodopropane**.

Disposal Considerations

Do not let the product enter drains.[4][6] Surplus and non-recyclable solutions should be offered to a licensed disposal company.[4] Dispose of contaminated packaging and materials in the same manner as the product itself, in accordance with all applicable regulations.[9]

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